

Spectroscopic Data of 1,1,2,3-Tetramethylcyclohexane: An In-depth Technical Guide

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Compound of Interest

Compound Name: 1,1,2,3-Tetramethylcyclohexane

CAS No.: 6783-92-2

Cat. No.: B12650922

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This technical guide provides a comprehensive analysis of the spectroscopic data for **1,1,2,3-tetramethylcyclohexane** (C₁₀H₂₀, CAS No. 6783-92-2), a saturated cyclic hydrocarbon.^{[1][2]} Aimed at researchers, scientists, and professionals in drug development and chemical analysis, this document delves into the mass spectrometry, nuclear magnetic resonance, and infrared spectroscopy of this molecule. The guide emphasizes the synergy between conformational analysis and spectral interpretation, providing not just data, but a framework for understanding the structural nuances of polysubstituted cycloalkanes.

Molecular Structure and Stereoisomerism

1,1,2,3-tetramethylcyclohexane possesses two chiral centers at the C2 and C3 positions. This gives rise to stereoisomers, the conformations of which profoundly influence their spectroscopic signatures. The cyclohexane ring predominantly adopts a chair conformation to minimize angular and torsional strain. The stability of these chair conformers is dictated by the steric strain arising from 1,3-diaxial interactions.^{[3][4]} Substituents preferentially occupy equatorial positions to avoid these destabilizing interactions.^{[3][4]} For **1,1,2,3-**

tetramethylcyclohexane, the interplay between the gem-dimethyl group at C1 and the methyl groups at C2 and C3 determines the most stable conformational isomers, which is a critical precursor to interpreting its NMR spectra.

Mass Spectrometry (MS)

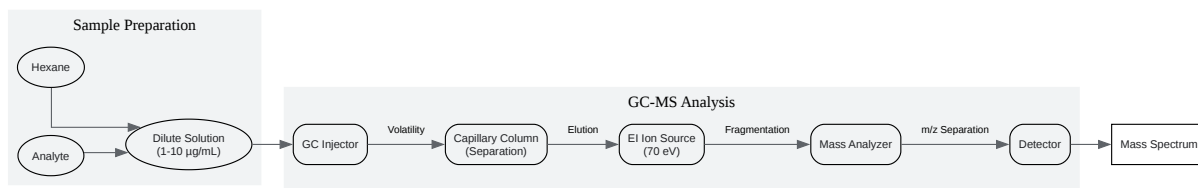
Mass spectrometry is a powerful technique for determining the molecular weight and elemental composition of a compound, as well as gaining structural information from its fragmentation patterns. For volatile, non-polar hydrocarbons like **1,1,2,3-tetramethylcyclohexane**, Gas Chromatography-Mass Spectrometry (GC-MS) is the analytical method of choice.^[5]

Experimental Protocol: Gas Chromatography-Mass Spectrometry (GC-MS)

The causality behind choosing GC-MS lies in its ability to separate the analyte from a mixture and provide high-resolution mass data for confident identification.

Methodology:

- **Sample Preparation:** A dilute solution of **1,1,2,3-tetramethylcyclohexane** is prepared in a volatile, non-polar solvent such as hexane or dichloromethane. The concentration should be in the range of 1-10 µg/mL to avoid column overloading and detector saturation.
- **Instrumentation:** A standard GC-MS system equipped with a capillary column (e.g., HP-5MS, 30 m x 0.25 mm i.d., 0.25 µm film thickness) is employed.^[5] Helium is used as the carrier gas at a constant flow rate.
- **GC Conditions:** The sample is introduced via a split/splitless injector. A typical temperature program would be an initial oven temperature of 50°C, held for 2 minutes, followed by a ramp of 10°C/min to 250°C. These conditions ensure good separation of volatile hydrocarbons.^[6]
- **MS Conditions:** The mass spectrometer is operated in electron ionization (EI) mode at a standard energy of 70 eV. The mass range is scanned from m/z 40 to 300.



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Caption: Workflow for GC-MS analysis of **1,1,2,3-tetramethylcyclohexane**.

Data Interpretation: Mass Spectrum

The electron ionization mass spectrum of **1,1,2,3-tetramethylcyclohexane** is available from the NIST Mass Spectrometry Data Center.^[1]

- **Molecular Ion (M^+):** The molecular ion peak is observed at m/z 140, corresponding to the molecular formula $C_{10}H_{20}$.^[1] Its presence confirms the molecular weight of the compound.
- **Fragmentation Pattern:** The fragmentation of cycloalkanes is typically initiated by the loss of an alkyl substituent.^[1] For **1,1,2,3-tetramethylcyclohexane**, the primary fragmentation pathways involve the loss of methyl ($CH_3\bullet$) and ethyl ($C_2H_5\bullet$) radicals.
 - **Loss of a methyl group ($M-15$):** A prominent peak is observed at m/z 125, resulting from the loss of a methyl radical. This is a common fragmentation for methylated alkanes.
 - **Loss of an ethyl group ($M-29$):** A peak at m/z 111 is also significant. This likely arises from the cleavage of the C1-C2 bond followed by the loss of an ethyl radical.
- **Base Peak:** The base peak in the spectrum is at m/z 83. This corresponds to the loss of a C_4H_9 fragment, likely through a more complex rearrangement and fragmentation of the ring.

- Other Significant Fragments: A series of fragment ions are observed at m/z 69, 55, and 41, which are characteristic of alkyl chains and result from successive losses of CH_2 units.

m/z	Proposed Fragment	Relative Intensity
140	$[\text{C}_{10}\text{H}_{20}]^+$ (Molecular Ion)	Moderate
125	$[\text{C}_9\text{H}_{17}]^+$ (M- CH_3)	High
111	$[\text{C}_8\text{H}_{15}]^+$ (M- C_2H_5)	Moderate
83	$[\text{C}_6\text{H}_{11}]^+$	100% (Base Peak)
69	$[\text{C}_5\text{H}_9]^+$	High
55	$[\text{C}_4\text{H}_7]^+$	High
41	$[\text{C}_3\text{H}_5]^+$	Moderate

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy provides detailed information about the carbon-hydrogen framework of a molecule. Due to the lack of readily available experimental spectra, the following interpretation is based on established principles of conformational analysis and chemical shifts in substituted cyclohexanes.[\[7\]](#)

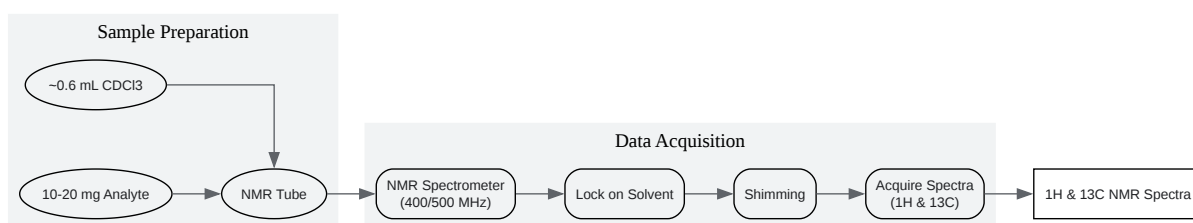
Experimental Protocol: ^1H and ^{13}C NMR

A well-prepared sample is crucial for obtaining high-quality NMR spectra.[\[8\]](#)

Methodology:

- Sample Preparation: Approximately 10-20 mg of **1,1,2,3-tetramethylcyclohexane** is dissolved in ~0.6 mL of a deuterated solvent, such as chloroform- d (CDCl_3).[\[9\]](#)[\[10\]](#) CDCl_3 is a good choice as it is a common solvent for non-polar compounds and its residual peak at 7.26 ppm does not typically interfere with alkane signals.[\[9\]](#)
- Instrumentation: Spectra are acquired on a high-field NMR spectrometer (e.g., 400 or 500 MHz).

- ^1H NMR Acquisition: A standard proton experiment is run. Key parameters include a sufficient number of scans to achieve a good signal-to-noise ratio, a spectral width covering approximately 0 to 10 ppm, and a relaxation delay of 1-2 seconds.
- ^{13}C NMR Acquisition: A proton-decoupled ^{13}C experiment is performed. A larger number of scans is typically required due to the lower natural abundance of the ^{13}C isotope. The spectral width should cover approximately 0 to 200 ppm.



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Caption: General workflow for NMR sample preparation and data acquisition.

Predicted ^1H NMR Spectrum and Interpretation

The interpretation of the ^1H NMR spectrum is highly dependent on the dominant chair conformation of the most stable stereoisomer. Assuming the trans relationship between the C2 and C3 methyl groups is sterically favored, the most stable conformation would place the C2 and C3 methyl groups in equatorial positions to minimize 1,3-diaxial strain. One of the C1 methyls would be axial and the other equatorial.

- Chemical Shifts (δ):
 - Methyl Protons (12H): Four distinct methyl signals are expected. The two gem-dimethyl groups at C1 will be non-equivalent, with one axial and one equatorial, likely appearing as singlets around 0.8-1.0 ppm. The methyl groups at C2 and C3, being in different

environments, will appear as doublets (due to coupling with the adjacent methine proton) in a similar region, likely between 0.8-1.2 ppm.

- Methine Protons (2H): The protons at C2 and C3 will be in different chemical environments and will likely appear as complex multiplets between 1.2-1.8 ppm.
- Methylene Protons (6H): The three CH₂ groups of the cyclohexane ring will also be non-equivalent and will show complex overlapping multiplets, likely in the range of 1.0-1.7 ppm.

Predicted ¹³C NMR Spectrum and Interpretation

In a proton-decoupled ¹³C NMR spectrum, each unique carbon atom will appear as a single line.

- Chemical Shifts (δ):
 - Methyl Carbons: Four distinct signals are expected for the four methyl groups, likely in the range of 15-30 ppm.
 - Ring Carbons:
 - The quaternary carbon at C1 will be downfield, likely in the 30-40 ppm range.
 - The two methine carbons (C2 and C3) will have distinct chemical shifts, expected between 25-45 ppm.
 - The three methylene carbons (C4, C5, and C6) will also be non-equivalent, with signals appearing in the 20-40 ppm range.

Infrared (IR) Spectroscopy

IR spectroscopy is used to identify the functional groups present in a molecule by measuring the absorption of infrared radiation, which excites molecular vibrations. For an alkane like **1,1,2,3-tetramethylcyclohexane**, the spectrum is characterized by C-H and C-C bond vibrations.

Experimental Protocol: Attenuated Total Reflectance (ATR) - FTIR

For a liquid sample, ATR-FTIR is a highly efficient and simple method that requires minimal sample preparation.[\[11\]](#)[\[12\]](#)

Methodology:

- **Instrument Preparation:** An FTIR spectrometer equipped with an ATR accessory (e.g., a diamond or zinc selenide crystal) is used. A background spectrum of the clean, empty ATR crystal is recorded.
- **Sample Application:** A single drop of neat **1,1,2,3-tetramethylcyclohexane** is placed onto the ATR crystal, ensuring complete coverage of the crystal surface.[\[13\]](#)[\[14\]](#)
- **Data Acquisition:** The sample spectrum is then recorded. Typically, 16-32 scans are co-added to produce a spectrum with a good signal-to-noise ratio over a range of 4000-400 cm^{-1} .
- **Cleaning:** After analysis, the sample is wiped from the crystal surface with a soft tissue soaked in a suitable solvent like isopropanol or acetone.

Data Interpretation: IR Spectrum

The IR spectrum of **1,1,2,3-tetramethylcyclohexane** will be characteristic of a saturated hydrocarbon. While a specific experimental spectrum is not available, the key absorption bands can be predicted based on data from similar molecules like other tetramethylcyclohexane isomers and general principles of IR spectroscopy.[\[15\]](#)[\[16\]](#)[\[17\]](#)[\[18\]](#)[\[19\]](#)

- **C-H Stretching Vibrations:** Strong, sharp absorption bands will be present in the 2850-2960 cm^{-1} region. These are due to the symmetric and asymmetric stretching of the C-H bonds in the methyl (CH_3) and methylene (CH_2) groups.
- **C-H Bending Vibrations:**
 - The scissoring and bending vibrations of the CH_2 and CH_3 groups will appear in the 1450-1470 cm^{-1} region.

- A characteristic band for the methyl groups (umbrella mode) is expected around 1375 cm^{-1} . The presence of a gem-dimethyl group may cause this band to split.
- Fingerprint Region: The region below 1300 cm^{-1} is known as the fingerprint region. It will contain a complex pattern of C-C stretching and C-H rocking vibrations that are unique to the specific structure and stereochemistry of **1,1,2,3-tetramethylcyclohexane**.

Wavenumber (cm^{-1})	Vibration Type	Expected Intensity
2850-2960	C-H Stretch (sp^3)	Strong
1450-1470	C-H Bend (CH_2/CH_3)	Medium
~ 1375	CH_3 Bend (Umbrella)	Medium
< 1300	C-C Stretch, C-H Rock	Complex (Fingerprint)

Conclusion

The comprehensive spectroscopic analysis of **1,1,2,3-tetramethylcyclohexane** relies on a multi-technique approach. Mass spectrometry provides definitive molecular weight and fragmentation data. While experimental NMR and IR spectra are not readily available in public databases, a robust interpretation can be derived from the foundational principles of conformational analysis and comparison with analogous substituted cyclohexanes. This guide provides the experimental frameworks and theoretical interpretations necessary for the confident identification and structural elucidation of **1,1,2,3-tetramethylcyclohexane** and serves as a model for the analysis of other complex cycloalkanes.

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